

# An In-depth Technical Guide to 2-Bromo-N,N-diethyl-4-nitroaniline

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-Bromo-N,N-diethyl-4-nitroaniline	
Cat. No.:	B1452726	Get Quote

This technical guide provides a comprehensive overview of the molecular structure, properties, and proposed synthesis of **2-Bromo-N,N-diethyl-4-nitroaniline**, a compound of interest to researchers, scientists, and professionals in the field of drug development and organic chemistry.

#### **Core Molecular Attributes**

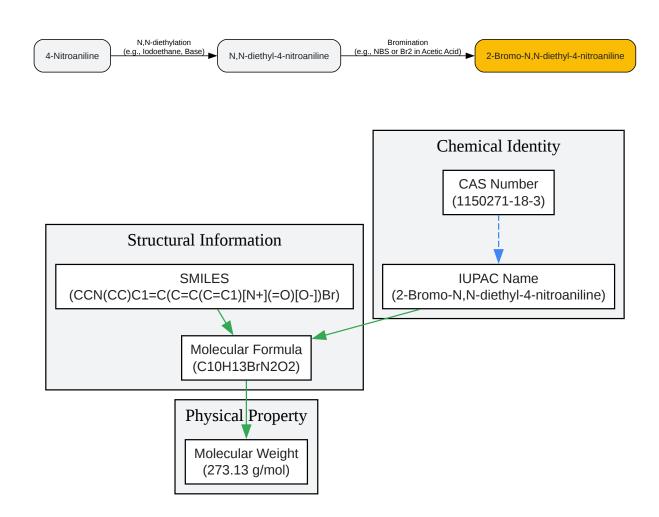
**2-Bromo-N,N-diethyl-4-nitroaniline** is a substituted aromatic compound. Its core structure consists of an aniline ring N-substituted with two ethyl groups, and further substituted with a bromine atom at the 2-position and a nitro group at the 4-position.

Property	Value
IUPAC Name	2-Bromo-N,N-diethyl-4-nitroaniline
CAS Number	1150271-18-3
Molecular Formula	C10H13BrN2O2
Molecular Weight	273.13 g/mol
Canonical SMILES	CCN(CC)C1=C(C=C(C=C1)INVALID-LINK [O-])Br
Physical Description	Expected to be a solid at room temperature



### **Proposed Synthesis Workflow**

A two-step synthetic pathway is proposed for the preparation of **2-Bromo-N,N-diethyl-4-nitroaniline**, commencing from commercially available 4-nitroaniline. The workflow involves an initial N,N-diethylation followed by a regioselective bromination.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com